

Application Notes & Protocols for Tylvalosin Residue Analysis in Animal Tissues

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Compound of Interest

Compound Name: Tylvalosin-d9

Cat. No.: B12396023

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Tylvalosin is a macrolide antibiotic used in veterinary medicine to treat respiratory and enteric diseases in swine and poultry.[1][2][3] Monitoring its residue levels in animal-derived food products is crucial to ensure consumer safety and adherence to regulatory limits.[1][4] This document provides a detailed methodology for the determination of Tylvalosin residues in various animal tissues using High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS), a widely accepted and sensitive technique for this purpose. The protocols outlined below are based on established methods and provide a framework for method development and validation in a laboratory setting.[5][6][7]

I. Analytical Method: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the preferred method for the quantification of Tylvalosin residues due to its high sensitivity, selectivity, and ability to provide structural confirmation.

Instrumentation:

- Liquid Chromatograph: A high-performance or ultra-high-performance liquid chromatography (HPLC or UPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Analytical Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m) is commonly used.[8]

Typical LC-MS/MS Parameters:

Parameter	Recommended Setting
Mobile Phase A	0.1% Formic acid in Water[8]
Mobile Phase B	0.1% Formic acid in Acetonitrile[8]
Flow Rate	0.3 mL/min[8]
Injection Volume	10 μ L[8]
Column Temperature	40 °C[8]
Ionization Mode	Positive Electrospray Ionization (ESI+)[8]
Monitoring Mode	Multiple Reaction Monitoring (MRM)

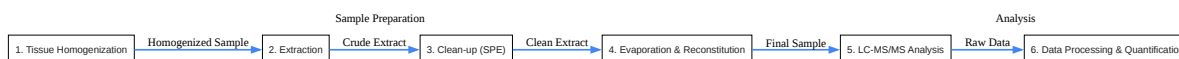
MRM Transitions for Tylvalosin:

The selection of precursor and product ions is critical for the selectivity of the method. The following are example MRM transitions that can be used for the quantification and confirmation of Tylvalosin. Note: These values should be optimized in the user's laboratory.

Analyte	Precursor Ion (m/z)	Product Ion 1 (m/z) - Quantifier	Product Ion 2 (m/z) - Qualifier
Tylvalosin	[To be optimized]	[To be optimized]	[To be optimized]

II. Experimental Protocols

A generalized workflow for the analysis of Tylvalosin residues in animal tissues is presented below.



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Fig 1. General workflow for Tylvalosin residue analysis.

A. Sample Preparation

Proper sample preparation is crucial to remove interfering matrix components and concentrate the analyte of interest.

1. Tissue Homogenization:

- Weigh 2 g ($\pm$ 0.1 g) of minced and homogenized tissue (e.g., muscle, liver, kidney, fat) into a 50 mL polypropylene centrifuge tube.[1][9]
- For incurred tissues, ensure the samples have been stored at -20°C or lower until analysis.[5]

2. Extraction:

- Add 10 mL of acidified acetonitrile (e.g., acetonitrile with 0.1% formic acid) to the centrifuge tube.[10][11]
- Homogenize the mixture using a high-speed homogenizer for 1 minute.
- Centrifuge the tube at 10,000 rpm for 10 minutes at 4°C . [8]

- Transfer the supernatant to a clean tube.

3. Clean-up using Solid-Phase Extraction (SPE):

Solid-phase extraction is a common technique for cleaning up tissue extracts before LC-MS/MS analysis.^[1]

- SPE Cartridge: A cation-exchange or polymeric reversed-phase SPE cartridge can be used.
- Conditioning: Condition the SPE cartridge with 5 mL of methanol followed by 5 mL of water.
- Loading: Load the supernatant from the extraction step onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 5 mL of 5% methanol in water to remove polar interferences.
- Elution: Elute the Tylvalosin from the cartridge with 5 mL of methanol containing 5% ammonium hydroxide.

4. Evaporation and Reconstitution:

- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of the initial mobile phase (e.g., 10% acetonitrile in water with 0.1% formic acid).
- Vortex the tube to ensure the residue is fully dissolved.
- Filter the reconstituted sample through a 0.22 µm syringe filter into an autosampler vial.

B. Preparation of Standards

1. Stock Standard Solution (1 mg/mL):

- Accurately weigh 10 mg of Tylvalosin reference standard into a 10 mL volumetric flask.
- Dissolve and bring to volume with methanol. This stock solution should be stored at -20°C.

2. Working Standard Solutions:

- Prepare a series of working standard solutions by diluting the stock solution with the initial mobile phase to achieve concentrations ranging from, for example, 1 ng/mL to 100 ng/mL.

3. Matrix-Matched Calibration Curve:

- To account for matrix effects, it is recommended to prepare a matrix-matched calibration curve.
- Obtain blank tissue (from an untreated animal) and process it using the same sample preparation procedure.
- Spike the blank tissue extract with the working standard solutions to create a calibration curve in the matrix.

III. Method Validation

The analytical method should be validated according to international guidelines such as those from VICH.^{[5][6][7]} Key validation parameters include:

Parameter	Description	Acceptance Criteria (Typical)
Linearity	The ability of the method to elicit test results that are directly proportional to the concentration of the analyte.	Correlation coefficient (r^2) $\geq$ 0.99
Accuracy (Recovery)	The closeness of the test results obtained by the method to the true value.	70-120%
Precision (Repeatability & Intermediate Precision)	The closeness of agreement between a series of measurements obtained from multiple samplings of the same homogeneous sample.	Relative Standard Deviation (RSD) $\leq$ 20%
Limit of Detection (LOD)	The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value.	Signal-to-noise ratio of $\geq$ 3
Limit of Quantification (LOQ)	The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.	Signal-to-noise ratio of $\geq$ 10
Specificity	The ability to assess unequivocally the analyte in the presence of components which may be expected to be present.	No interfering peaks at the retention time of the analyte in blank samples.
Stability	The stability of the analyte in the matrix under specific storage conditions and during the analytical process.	Analyte concentration remains within $\pm 15\%$ of the initial concentration. [5]

IV. Quantitative Data Summary

The following tables summarize typical performance data for Tylvalosin analysis in various animal tissues. These values are indicative and should be established during in-house method validation.

Table 1: Method Performance Characteristics

Parameter	Muscle	Liver	Kidney	Fat
Linearity Range (ng/g)	1 - 100	1 - 100	1 - 100	1 - 100
Correlation Coefficient (r^2)	> 0.99	> 0.99	> 0.99	> 0.99
Mean Recovery (%)	85 - 105	80 - 100	80 - 100	90 - 110
RSD (%)	< 15	< 15	< 15	< 15
LOD (ng/g)	0.5	0.5	0.5	0.5
LOQ (ng/g)	1.0	1.0	1.0	1.0

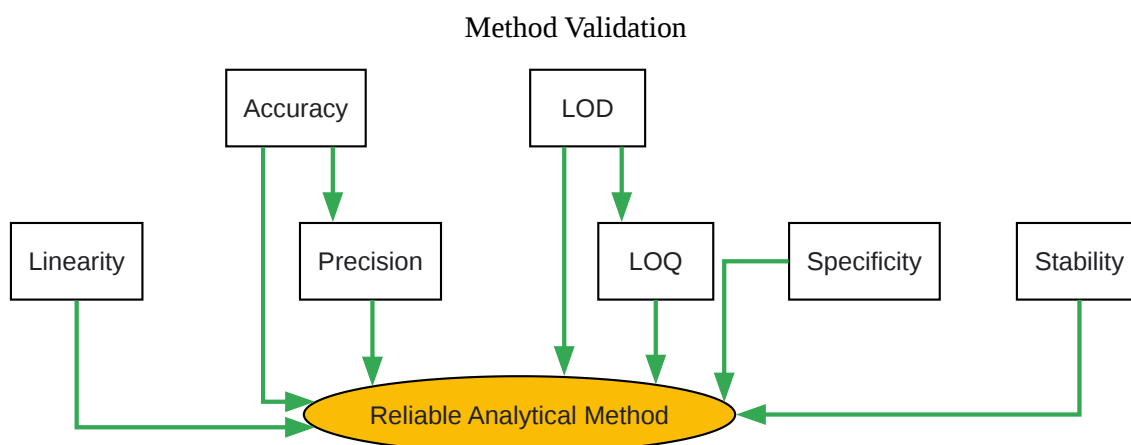
Table 2: Maximum Residue Limits (MRLs) for Tylvalosin

Region/Authority	Species	Tissue	MRL ($\mu\text{g/kg}$)
Canada	Swine	Kidney, Liver, Muscle, Skin and fat	50[12]
China	Chicken	Sebum, Liver, Kidney	50[13]

MRLs are subject to change and vary by jurisdiction. Always consult the current regulations of the relevant authorities.

V. Logical Relationships in Method Validation

The validation parameters are interconnected and collectively ensure the reliability of the analytical method.



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Fig 2. Interrelationship of method validation parameters.

Conclusion

The protocol described provides a robust framework for the determination of Tylvalosin residues in animal tissues. Adherence to good laboratory practices and thorough method validation are essential for generating accurate and reliable data for regulatory submissions and food safety monitoring.

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